

Molecular formula and weight of Disperse Red 362

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 362

Cat. No.: B1176498

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Technical Guide: Disperse Red 362

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available scientific data on the chemical properties of **Disperse Red 362**. The information herein is compiled from publicly accessible chemical databases and supplier information.

Chemical Identity and Properties

Disperse Red 362 is a fluorescent dye primarily used in the textile industry for dyeing polyester fabrics.^{[1][2]} It is also noted for its potential use in biomedical applications as a fluorescent label for cellular imaging.^[3]

There is conflicting information in public databases regarding the precise molecular formula and weight of **Disperse Red 362**. The most frequently cited data from chemical suppliers is presented below. However, researchers should be aware that other sources may list different values. It is recommended to confirm the properties of any specific lot of material through analytical testing.

Data Presentation: Chemical Identifiers for **Disperse Red 362**

Identifier	Value	Source(s)
Molecular Formula	C ₂₃ H ₁₈ N ₄ O ₂	[4][5]
Molecular Weight	382.41 g/mol	[4]
CAS Number	158129-94-3	[1][2][6][7]
Synonyms	Brilliant Pink FBS, Disperse Fluorescent Pink BG	[2][6]

Note on Discrepancies: Some databases provide a significantly different molecular formula (C₇₉H₁₀₀N₆O₉) and molecular weight (1277.7 g/mol) for CAS number 158129-94-3. The data presented in the table reflects the more commonly listed values by commercial suppliers.

Experimental Protocols

A comprehensive search of scientific literature and public databases did not yield specific, detailed experimental protocols for the use of **Disperse Red 362** in research or drug development applications. While its use as a fluorescent chromophore in biomedical applications is mentioned, specific methodologies for cell staining, tissue labeling, or as a component in drug delivery systems are not readily available in the public domain.[3]

General protocols for utilizing fluorescent dyes in biological imaging and assays are widely published and can serve as a starting point for developing specific methods for **Disperse Red 362**. [8][9] These would typically involve:

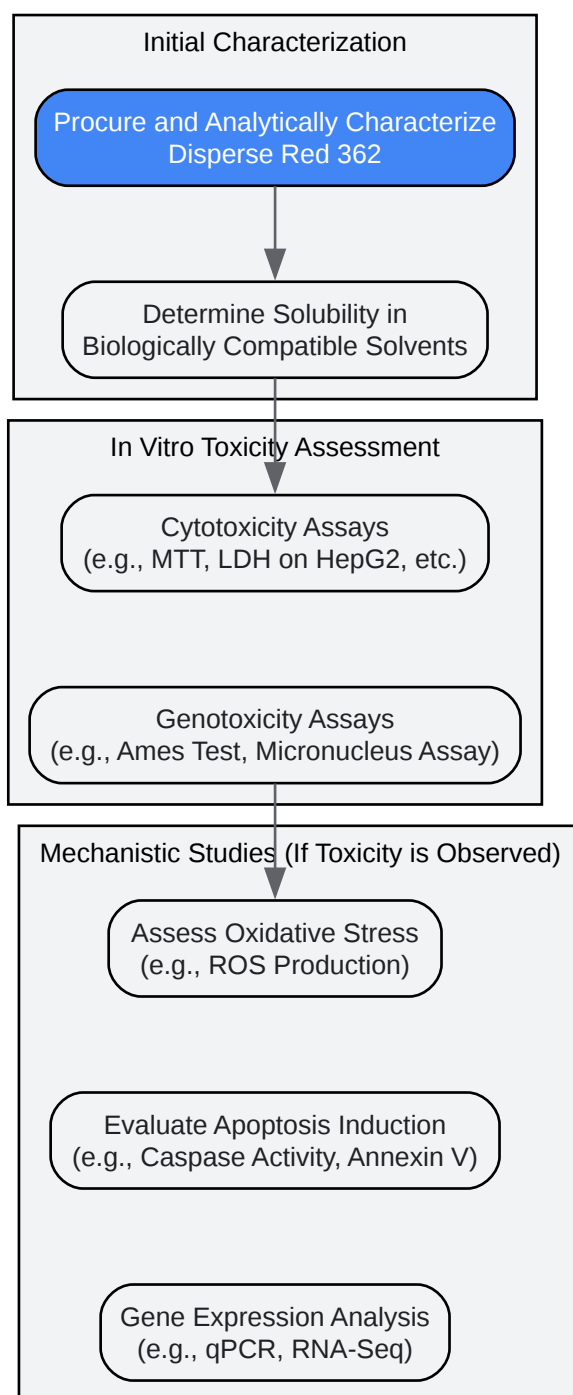
- Solubilization: Determining a suitable solvent for the dye that is compatible with the biological system of interest.
- Concentration Optimization: Titrating the dye concentration to achieve optimal signal-to-noise ratio while minimizing potential cytotoxicity.
- Staining/Labeling Procedure: Defining incubation times, temperatures, and washing steps to ensure specific labeling.
- Imaging: Utilizing appropriate fluorescence microscopy techniques with excitation and emission wavelengths suitable for the dye's spectral properties.

Toxicological studies for other disperse dyes, such as Disperse Red 1, Disperse Red 11, and Disperse Red 13, have been conducted and may provide some insight into the potential biological effects of this class of compounds.^{[10][11]} These studies often involve assays such as the Ames test for mutagenicity, cytotoxicity assays using cell lines like HepG2, and acute toxicity tests in aquatic organisms.^{[10][12]}

Signaling Pathways and Logical Relationships

There is currently no publicly available information detailing the interaction of **Disperse Red 362** with specific signaling pathways or cellular mechanisms. As such, the creation of a signaling pathway diagram as requested is not possible at this time.

For researchers investigating the potential biological effects of **Disperse Red 362**, a logical workflow for initial toxicological and mechanistic studies could be conceptualized as follows:



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Figure 1. A conceptual workflow for the initial toxicological evaluation of **Disperse Red 362**.

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- To cite this document: BenchChem. [Molecular formula and weight of Disperse Red 362]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1176498#molecular-formula-and-weight-of-disperse-red-362]

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